

Spectroscopic Elucidation of α -Phenyl-2-piperidineacetamide: A Comprehensive Analytical Framework

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Compound of Interest

Compound Name: 2-Phenyl-2-piperidinoacetamide

CAS No.: 7253-67-0

Cat. No.: B1345162

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Introduction & Pharmacological Relevance

α -Phenyl-2-piperidineacetamide (commonly referred to as ritalinic acid amide) is a pivotal synthetic intermediate in the manufacturing of methylphenidate, a first-line pharmacotherapy for Attention Deficit Hyperactivity Disorder (ADHD) and narcolepsy[1]. The molecular architecture ($C_{13}H_{18}N_2O$) consists of a basic piperidine heterocycle, an aromatic phenyl ring, and a primary amide moiety.

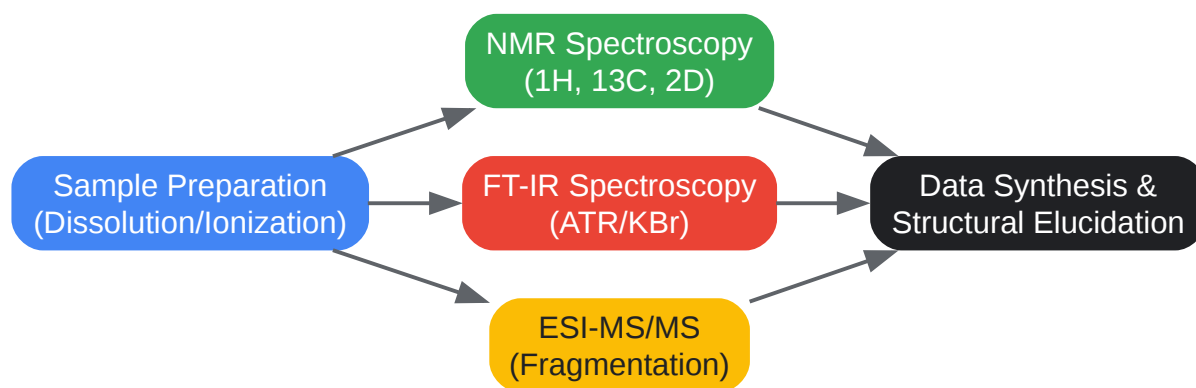
A critical feature of this molecule is the presence of two contiguous stereocenters—at the C2 position of the piperidine ring and the α -carbon. This configuration yields four distinct stereoisomers: d-threo, l-threo, d-erythro, and l-erythro[2]. Because the threo diastereomer is the exclusive precursor to the pharmacologically active d-threo-methylphenidate[2], rigorous spectroscopic characterization is mandatory to ascertain both structural identity and diastereomeric purity during drug development.

Analytical Workflow & Sample Preparation

To establish a self-validating analytical system, researchers must employ a multi-modal spectroscopic approach. Nuclear Magnetic Resonance (NMR) provides absolute connectivity and stereochemical resolution; Fourier-Transform Infrared (FT-IR) spectroscopy maps the functional groups and hydrogen-bonding networks; and Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS) confirms the exact mass and structural sub-units[3].

Step-by-Step Sample Preparation Protocol:

- **Solvent Selection (NMR):** Dissolve 15 mg of the highly purified analyte in 0.6 mL of deuterated chloroform (CDCl_3) spiked with 0.03% v/v tetramethylsilane (TMS) as an internal reference. CDCl_3 is strictly preferred over protic solvents (e.g., D_2O or CD_3OD) to prevent the rapid deuterium exchange of the critical amide ($-\text{NH}_2$) and amine ($-\text{NH}$) protons, which are necessary for complete structural assignment.
- **Matrix Preparation (FT-IR):** For solid-state analysis, meticulously triturate 2 mg of the sample with 100 mg of anhydrous, IR-grade potassium bromide (KBr). Compress the mixture under 10 tons of pressure in a hydraulic press for 2 minutes to form a translucent, homogenous pellet.
- **Ionization Buffer (MS):** Prepare a 1 $\mu\text{g/mL}$ dilution of the compound in a 50:50 mixture of LC-MS grade Methanol and Milli-Q Water, modified with 0.1% Formic Acid. The acidic modifier ensures the complete protonation of the secondary piperidine amine, optimizing the yield of the $[\text{M}+\text{H}]^+$ precursor ion for positive-mode ESI[3].



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Analytical workflow for the spectroscopic elucidation of α -Phenyl-2-piperidineacetamide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy serves as the definitive tool for assigning the relative stereochemistry (threo vs. erythro) of the synthesized amide[4].

Causality in NMR Assignments: The chemical shift of the α -proton (attached to the benzylic carbon) is highly sensitive to the anisotropic deshielding effects of both the adjacent phenyl ring and the carbonyl group. More importantly, the scalar coupling constant (J) between the α -proton and the piperidine C2-proton is diagnostic of the dihedral angle separating them. In the threo isomer, the preferred anti-periplanar arrangement yields a larger coupling constant ($J \approx 8\text{--}10$ Hz) compared to the erythro isomer ($J \approx 4\text{--}6$ Hz). Furthermore, the piperidine ring protons (C3 to C6) exhibit complex multiplets. Because they are adjacent to chiral centers, the axial and equatorial protons on the same carbon are diastereotopic and resonate at distinct chemical shifts.

Table 1: ^1H and ^{13}C NMR Assignments (400 MHz / 100 MHz, CDCl_3)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity & Integration	Assignment / Structural Causality
^1H	7.28 – 7.35	m, 5H	Aromatic protons (Phenyl ring).
^1H	5.50 – 6.30	br s, 2H	Primary amide (-CONH ₂). Broad due to quadrupolar relaxation of ^{14}N .
^1H	3.55	d, 1H (J=9.2 Hz)	α -CH. Deshielded by phenyl/carbonyl; large J indicates threo configuration.
^1H	3.15	m, 1H	Piperidine C2-H. Coupled to α -CH and C3 protons.
^1H	2.60 – 3.00	m, 2H	Piperidine C6-H ₂ . Adjacent to the electronegative secondary amine.
^1H	1.20 – 1.80	m, 6H	Piperidine C3, C4, C5-H ₂ . Diastereotopic aliphatic ring protons.
^{13}C	174.5	s	Carbonyl carbon (C=O) of the primary amide.
^{13}C	138.2, 128.5, 127.1	s, d, d	Aromatic carbons (Ipso, ortho/meta, para).
^{13}C	58.4	d	α -Carbon.
^{13}C	56.1	d	Piperidine C2 carbon.

^{13}C	46.3, 29.1, 25.8, 24.2	t	Piperidine C6, C3, C5, C4 carbons, respectively.
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Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups, specifically differentiating the primary amide from the secondary amine[4].

Causality in Vibrational Modes: The physical state of the sample dramatically alters the IR spectrum due to hydrogen bonding dynamics. In the solid state (KBr pellet), the primary amide ($-\text{CONH}_2$) acts as a robust hydrogen bond donor and acceptor, heavily interacting with the basic piperidine nitrogen. This extensive intermolecular network weakens the $\text{C}=\text{O}$ bond, shifting the Amide I band to a lower wavenumber ($\sim 1670\text{ cm}^{-1}$) compared to what would be observed in a dilute, non-polar solution ($\sim 1690\text{ cm}^{-1}$). The N-H stretching region ($3100\text{--}3500\text{ cm}^{-1}$) reveals three distinct bands: the asymmetric and symmetric stretches of the primary amide, and the single stretch of the secondary piperidine amine.

Table 2: Key FT-IR Vibrational Modes (Solid State, KBr)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Causality
3410, 3180	Strong, Broad	N-H Stretch (Amide)	Asymmetric and symmetric stretches of the primary -NH ₂ group.
3300	Medium	N-H Stretch (Amine)	Secondary amine of the piperidine ring; broadened by H-bonding.
3030	Weak	C-H Stretch (sp ²)	Aromatic C-H stretches of the phenyl ring.
2930, 2850	Strong	C-H Stretch (sp ³)	Aliphatic C-H stretches of the piperidine ring.
1670	Very Strong	C=O Stretch (Amide I)	Carbonyl stretch, shifted lower due to solid-state hydrogen bonding.
1610	Strong	N-H Bend (Amide II)	In-plane bending of the primary amide N-H bonds.

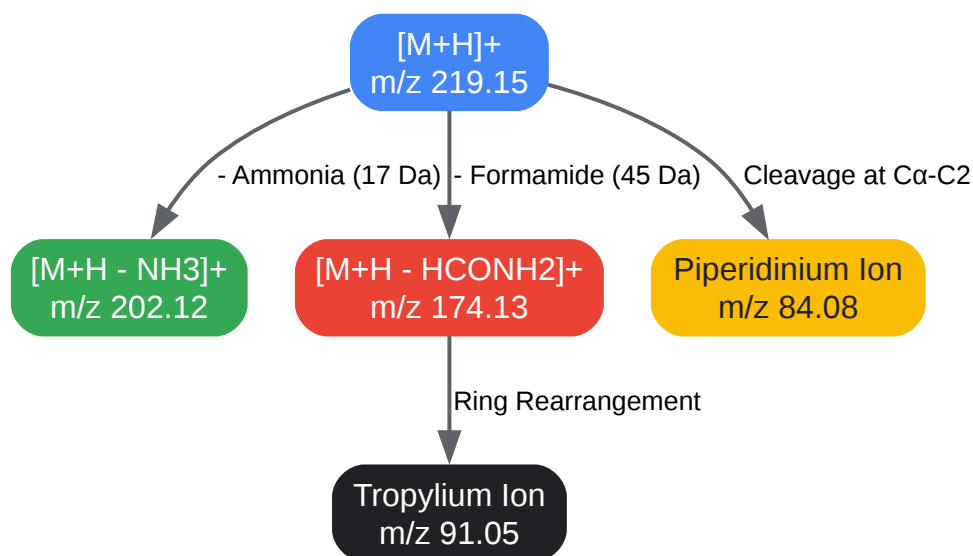
Mass Spectrometry (ESI-MS/MS)

High-resolution mass spectrometry (HRMS) coupled with tandem mass spectrometry (MS/MS) elucidates the structural backbone through predictable, charge-directed fragmentation pathways[3].

Causality in Fragmentation: Under ESI+ conditions, the most basic site—the secondary nitrogen of the piperidine ring—is preferentially protonated, yielding the [M+H]⁺ precursor ion at m/z 219.15. Upon subjecting this precursor to collision-induced dissociation (CID), the molecule

undergoes characteristic neutral losses. The loss of ammonia (-17 Da) from the primary amide yields an m/z 202 product ion.

More diagnostically, the heterolytic cleavage of the C α -C2 bond results in the formation of a highly stable piperidinium cation (m/z 84), which is a hallmark fragment for methylphenidate derivatives. Additionally, the loss of formamide (HCONH₂, 45 Da) generates a resonance-stabilized phenyl-piperidine conjugated cation at m/z 174.



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ESI-MS/MS fragmentation pathway of protonated α -Phenyl-2-piperidineacetamide.

Table 3: Key ESI-MS/MS Fragments (Positive Ion Mode)

Fragment m/z	Neutral Loss	Formula	Structural Causality / Assignment
219.15	None	$[C_{13}H_{19}N_2O]^+$	Protonated precursor ion $[M+H]^+$.
202.12	17 Da (NH_3)	$[C_{13}H_{16}NO]^+$	Loss of ammonia from the primary amide group.
174.13	45 Da ($HCONH_2$)	$[C_{12}H_{16}N]^+$	Loss of formamide; confirms the presence of the terminal amide.
84.08	135 Da	$[C_5H_{10}N]^+$	Piperidinium cation; diagnostic cleavage between α -carbon and piperidine C2.
91.05	128 Da	$[C_7H_7]^+$	Tropylium ion; confirms the presence of the benzylic/phenyl moiety.

Conclusion

The spectroscopic elucidation of α -Phenyl-2-piperidineacetamide requires a rigorous, multi-modal approach to ensure scientific integrity. NMR provides the stereochemical resolution necessary to distinguish the pharmacologically relevant threo isomer from the erythro impurity. FT-IR confirms the integrity of the amide functional group and maps its solid-state hydrogen-bonding behavior. Finally, ESI-MS/MS validates the molecular architecture through predictable, charge-directed fragmentation. Together, this self-validating analytical framework ensures the highest standards of quality control in the downstream synthesis of methylphenidate.

References

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